

Toxicological Profile of Disperse Red 56: An In-depth Technical Guide

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Compound of Interest

Compound Name: Disperse red 56

CAS No.: 12637-13-7

Cat. No.: B1175085

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Disclaimer: Specific toxicological data for **Disperse Red 56** (CAS No. 12637-13-7) is largely unavailable in the public domain. This guide provides a comprehensive overview of the toxicological profile of structurally similar and more extensively studied azo disperse dyes, primarily Disperse Red 1 (CAS No. 2872-52-8), to infer potential hazards associated with **Disperse Red 56**. The information presented herein should be interpreted with caution, as minor structural differences can lead to significant variations in toxicological properties.

Chemical Identity

A comparison of the chemical structures of **Disperse Red 56** and its analogues, Disperse Red 1 and Disperse Red 13, is provided below. All are monoazo dyes characterized by a substituted azobenzene backbone.

Compound	CAS Number	Molecular Formula	Molecular Weight	Chemical Structure
Disperse Red 56	12637-13-7	C ₁₇ H ₁₆ ClN ₅ O ₃	373.79 g/mol	 alt text [1]
Disperse Red 1	2872-52-8	C ₁₆ H ₁₈ N ₄ O ₃	314.34 g/mol	 alt text [2] [3]
Disperse Red 13	3180-81-2	C ₁₆ H ₁₇ ClN ₄ O ₃	348.78 g/mol	 alt text [4] [5]

Summary of Toxicological Data

The following tables summarize the available quantitative toxicological data for Disperse Red 1 and other relevant disperse dyes. It is important to reiterate the absence of specific data for **Disperse Red 56**.

Table 2.1: Acute Toxicity Data

Compound	Test Species	Route of Administration	LD ₅₀	Reference
Disperse Red 1	Data Not Available	Oral, Dermal, Inhalation	No data available	
Disperse Red 11	Rat (female)	Oral	> 5 g/kg	[6]
Disperse Red 11	Rat (male)	Oral	0.7 - 1.0 g/kg	[6]
Disperse Red 11	Rabbit	Dermal	> 2 g/kg	[6]

Table 2.2: Genotoxicity Data

Compound	Test System	Metabolic Activation (S9)	Result	Reference
Disperse Red 1	Salmonella typhimurium (Ames test)	With and Without	Positive (frameshift mutations)	[7] [8]
Disperse Red 1	Human Lymphocytes (Micronucleus Assay)	-	Positive	[9]
Disperse Red 1	HepG2 Cells (Micronucleus Assay)	-	Positive	[9]
Disperse Red 13	Salmonella typhimurium (Ames test)	With and Without	Positive (frameshift mutations)	[8]

Table 2.3: Reproductive and Developmental Toxicity Data

Compound	Test Species	Dose Levels (mg/kg bw)	Observed Effects	Reference
Disperse Red 1	Male Mice	20, 100, 500 (single oral gavage)	Increased frequency of abnormal sperm morphology, decreased fertility, increased DNA damage in testis cells.	[10]

Table 2.4: Skin Sensitization Data

Compound	Test Method	Result	Reference
Disperse Red 1	Murine Local Lymph Node Assay (LLNA)	Moderate sensitizer	[11]

Experimental Protocols

Detailed methodologies for key toxicological assays are provided below, based on studies conducted on Disperse Red 1 and other disperse dyes.

Ames Test (Bacterial Reverse Mutation Assay)

Objective: To assess the mutagenic potential of a substance by measuring its ability to induce reverse mutations in histidine-dependent strains of *Salmonella typhimurium*.

Protocol (based on studies with Disperse Red 1 and 13)[\[8\]](#):

- **Bacterial Strains:** *Salmonella typhimurium* strains TA98 and TA100 are commonly used, which detect frameshift and base-pair substitution mutations, respectively.
- **Metabolic Activation:** The test is conducted with and without a mammalian metabolic activation system (S9 fraction from rat liver) to assess the mutagenicity of the parent compound and its metabolites.
- **Procedure:**
 - The test compound is dissolved in a suitable solvent (e.g., DMSO).
 - Various concentrations of the test compound, the bacterial culture, and either the S9 mix or a buffer are added to molten top agar.
 - The mixture is poured onto minimal glucose agar plates.
 - Plates are incubated at 37°C for 48-72 hours.
- **Data Analysis:** The number of revertant colonies (his+) is counted for each concentration and compared to the negative (solvent) control. A dose-dependent increase in revertant colonies, typically at least a two-fold increase over the background, is considered a positive result.

In Vivo Micronucleus Assay

Objective: To detect chromosomal damage or damage to the mitotic apparatus by quantifying the formation of micronuclei in erythrocytes.

Protocol (based on a study with an azo food dye in mice)[12]:

- **Test Animals:** Male Swiss albino mice are typically used.
- **Dosing:** The test substance is administered to the animals, usually via oral gavage or intraperitoneal injection, at multiple dose levels. A vehicle control group is also included.
- **Sample Collection:** Bone marrow is collected from the femur at specific time points after treatment (e.g., 24 and 48 hours).
- **Slide Preparation:** Bone marrow cells are flushed, smeared on slides, and stained with a fluorescent dye (e.g., acridine orange) or Giemsa stain to differentiate polychromatic erythrocytes (PCEs) from normochromatic erythrocytes (NCEs).
- **Analysis:** At least 2000 PCEs per animal are scored for the presence of micronuclei. The ratio of PCEs to NCEs is also determined to assess cytotoxicity.
- **Data Interpretation:** A statistically significant, dose-dependent increase in the frequency of micronucleated PCEs in treated groups compared to the control group indicates a positive result.

Reproductive Toxicity Screening in Rodents

Objective: To evaluate the potential effects of a substance on male and female reproductive performance and the development of offspring.

Protocol (based on OECD Guideline 421 and a study on Disperse Red 1)[10][13]:

- **Test Animals:** Sexually mature male and female rats or mice are used.
- **Dosing:** The test substance is administered daily by oral gavage to several groups of animals at different dose levels for a specified period before mating, during mating, and for females, throughout gestation and lactation.

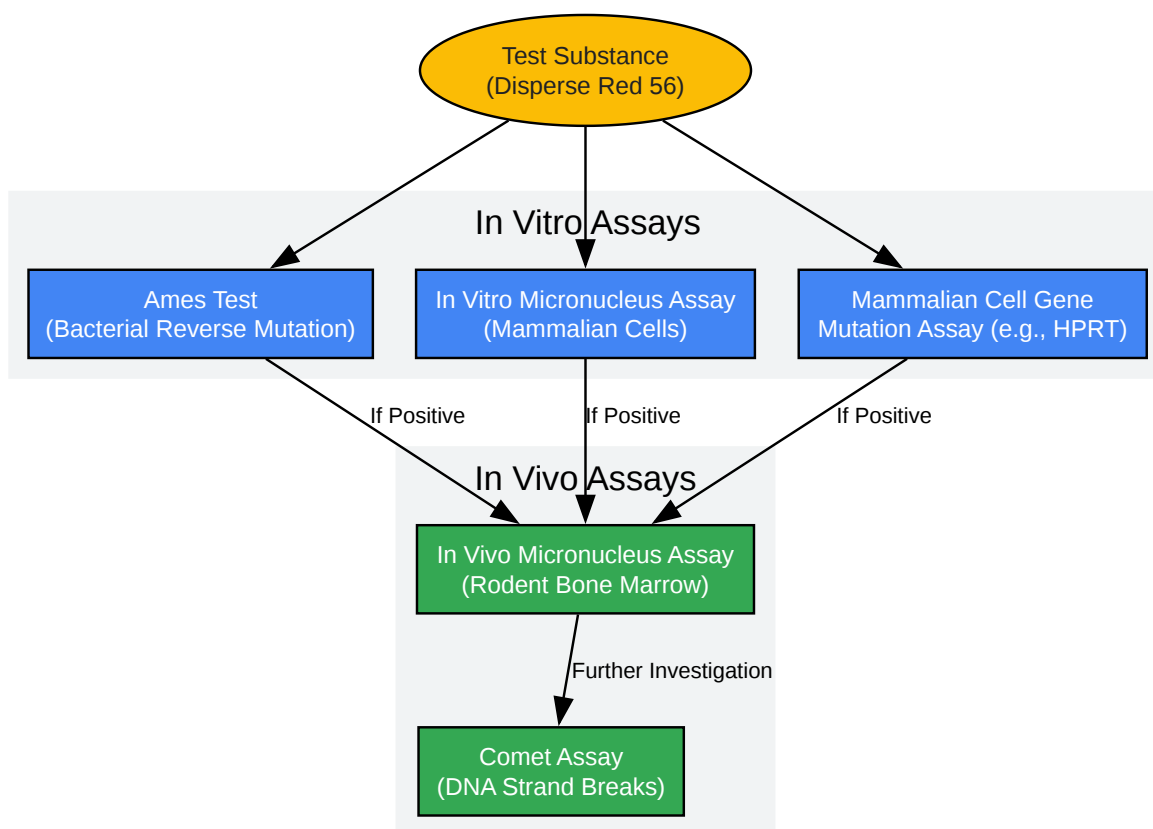
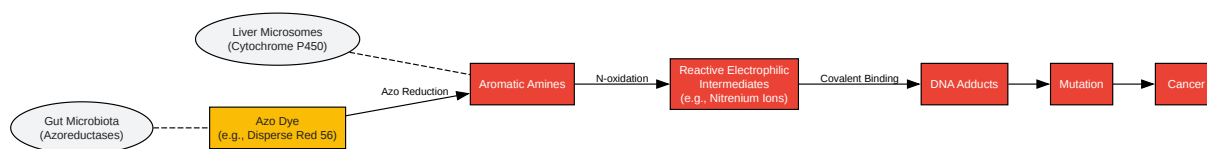
- Mating: Animals are paired for mating. Mating and fertility indices are recorded.
- Observations:
 - Parental Animals: Clinical signs of toxicity, body weight, and food consumption are monitored. After sacrifice, reproductive organs are weighed and examined histopathologically.
 - Offspring: The number of live and dead pups, pup weight, and any gross abnormalities are recorded.
- Data Analysis: Reproductive and developmental parameters are statistically compared between treated and control groups to identify any adverse effects.

Signaling Pathways and Mechanisms of Toxicity

The primary mechanism of toxicity for many azo dyes, including likely **Disperse Red 56**, involves metabolic activation. This process is crucial for their genotoxic and potential carcinogenic effects.

Metabolic Activation of Azo Dyes

Azo dyes can be metabolized by azoreductases, enzymes present in the liver and gut microbiota, which cleave the azo bond ($-N=N-$) to form aromatic amines.^{[14][15][16]} These aromatic amines can then undergo further metabolic activation, primarily in the liver, by cytochrome P450 enzymes to form highly reactive electrophilic species that can bind to cellular macromolecules like DNA, leading to mutations.^{[14][17]}



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